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Technical Support Center: Synthesis of 5-Nitroso-1,3-benzodioxole

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 5-Nitroso-1,3-benzodioxole

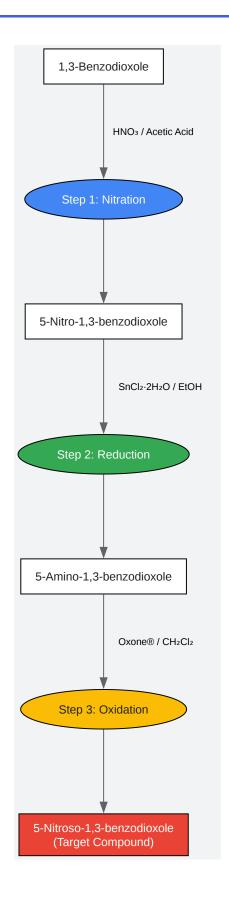
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This guide provides researchers, scientists, and drug development professionals with detailed protocols, troubleshooting advice, and frequently asked questions for the synthesis of **5-Nitroso-1,3-benzodioxole**. Due to the limited direct literature on this specific molecule, this guide presents a robust, three-step synthetic pathway derived from well-established analogous chemical transformations, starting from **1,3-benzodioxole**.

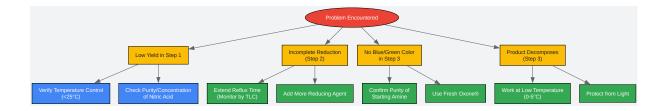
Synthesis Overview & Pathway

The recommended pathway involves the nitration of 1,3-benzodioxole, followed by the reduction of the resulting nitro-compound to an amine, and subsequent selective oxidation to the target **5-Nitroso-1,3-benzodioxole**. This multi-step approach offers reliable control over each transformation, which is critical for scalability.









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To cite this document: BenchChem. [Technical Support Center: Synthesis of 5-Nitroso-1,3-benzodioxole]. BenchChem, [2025]. [Online PDF]. Available at:
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